

Section 1: Fundamental Principles of Sulfonyl Chloride Hydrolysis

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Compound of Interest

Compound Name: *3-Hydroxypropane-1-sulfonyl chloride*

CAS No.: *84145-10-8*

Cat. No.: *B12504840*

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The chemistry of **3-hydroxypropane-1-sulfonyl chloride** in aqueous media is dominated by the electrophilic nature of the sulfur atom in the sulfonyl chloride group. This electrophilicity makes it susceptible to nucleophilic attack by water and hydroxide ions, leading to hydrolysis. The rate and mechanism of this hydrolysis are intricately linked to the pH of the solution.

Two primary mechanistic pathways are generally considered for the hydrolysis of alkanesulfonyl chlorides:

- **Direct Nucleophilic Substitution (S_N2-like):** In this pathway, a nucleophile (water or hydroxide ion) directly attacks the sulfur atom, leading to a trigonal bipyramidal transition state and subsequent displacement of the chloride ion. This is a common mechanism for many sulfonyl chlorides.
- **Elimination-Addition (Sulfene Intermediate):** For alkanesulfonyl chlorides with at least one α -hydrogen, a base can abstract a proton to form a highly reactive sulfene intermediate ($\text{RCH}=\text{SO}_2$). This intermediate is then rapidly trapped by a nucleophile, such as water or hydroxide.

The prevailing mechanism is influenced by the structure of the sulfonyl chloride, the strength of the nucleophile, and the pH of the solution.

The pH of the aqueous environment dictates the concentration and reactivity of the available nucleophiles:

- **Acidic Conditions (pH < 4):** Under acidic conditions, the concentration of the highly nucleophilic hydroxide ion is negligible. The primary nucleophile is the much weaker water molecule. Consequently, the hydrolysis rate is typically slow and often independent of pH in this range.
- **Neutral to Mildly Alkaline Conditions (pH 4-10):** As the pH increases, the concentration of hydroxide ions becomes significant. Hydroxide is a much stronger nucleophile than water, leading to a marked increase in the hydrolysis rate. In this range, the rate of hydrolysis becomes dependent on the hydroxide ion concentration.
- **Strongly Alkaline Conditions (pH > 10):** At high pH, the hydrolysis is dominated by the reaction with hydroxide ions. For sulfonyl chlorides with α -hydrogens, the formation of a sulfene intermediate via base-catalyzed elimination can become a significant pathway.

Section 2: pH-Rate Profile of Hydroxyalkanesulfonyl Chlorides

While specific kinetic data for the hydrolysis of **3-hydroxypropane-1-sulfonyl chloride** is not extensively published, a comprehensive study on its close structural analog, 2-hydroxyethanesulfonyl chloride, provides a robust predictive model.^{[1][2]} The presence of a hydroxyl group on a short alkyl chain introduces a unique mechanistic feature: the potential for intramolecular cyclization to form a reactive sultone intermediate.

The pH-rate profile for the hydrolysis of 2-hydroxyethanesulfonyl chloride reveals the complex interplay of different reaction mechanisms.^{[1][2]}

Table 1: Kinetic Data for the Hydrolysis of 2-Hydroxyethanesulfonyl Chloride at 25°C^[1]

Parameter	Value	Description
k_{H_2O}	$2.28 \times 10^{-4} \text{ s}^{-1}$	First-order rate constant for water-mediated hydrolysis
k_{OH}	$5.16 \times 10^6 \text{ M}^{-1}\text{s}^{-1}$	Second-order rate constant for hydroxide-mediated hydrolysis

The key features of the pH-rate profile are:

- **pH-Independent Region ($\text{pH} < 6$):** At lower pH values, the hydrolysis rate is dominated by the reaction with water and is largely independent of the pH. This corresponds to the plateau on the left side of the pH-rate profile. The observed rate constant in this region is approximately equal to k_{H_2O} .
- **pH-Dependent Region ($\text{pH} > 6$):** As the pH increases beyond 6, the contribution from the hydroxide-mediated pathway becomes significant, and the overall hydrolysis rate begins to increase. The observed rate constant in this region can be described by the equation: $k_{obs} = k_{H_2O} + k_{OH}[\text{OH}^-]$.

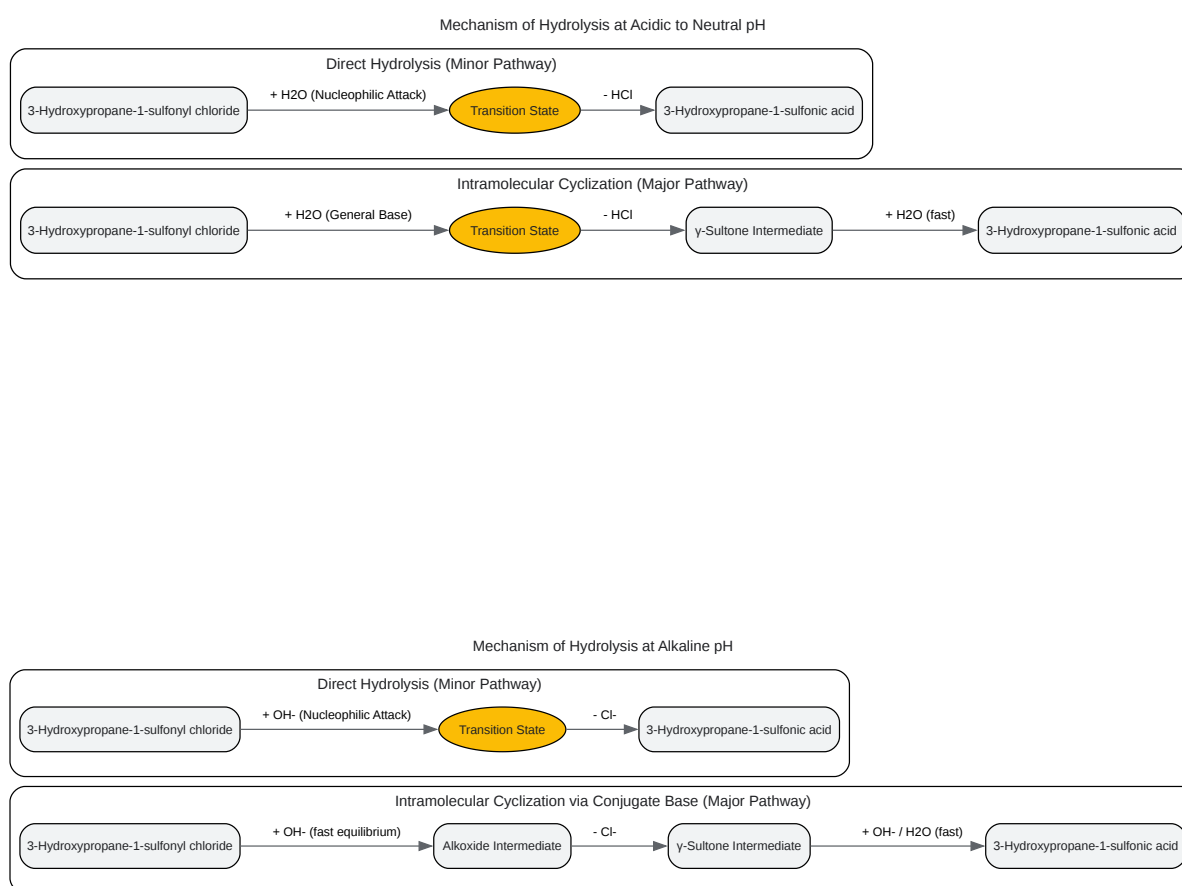
Section 3: Mechanistic Insights into the pH-Dependent Hydrolysis

The presence of the hydroxyl group in **3-hydroxypropane-1-sulfonyl chloride** introduces a mechanistic complexity not seen in simple alkanesulfonyl chlorides. The hydrolysis is believed to proceed through two main pathways, with their relative contributions being pH-dependent.

1. **Intramolecular Cyclization to a Sultone Intermediate:** The primary pathway for the hydrolysis of hydroxyalkanesulfonyl chlorides, such as 2-hydroxyethanesulfonyl chloride, involves the formation of a cyclic intermediate called a β -sultone (1,2-oxathietane 2,2-dioxide for the 2-hydroxyethyl analog) or a γ -sultone in the case of **3-hydroxypropane-1-sulfonyl chloride**.^[1]^[2] This cyclization can be assisted by a water molecule acting as a general base or can proceed through the conjugate base of the alcohol at higher pH.^[1]^[2] The highly strained sultone is then rapidly attacked by a nucleophile (water or hydroxide) to yield the final hydrolysis product.

2. Direct Hydrolysis: A minor pathway involves the direct nucleophilic attack of water or hydroxide on the sulfonyl chloride group, similar to the mechanism for simple alkanesulfonyl chlorides.[1][2]

The following diagrams illustrate the proposed hydrolysis mechanisms at different pH values, adapted from the established mechanism for 2-hydroxyethanesulfonyl chloride.



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Caption: Proposed hydrolysis pathways at alkaline pH.

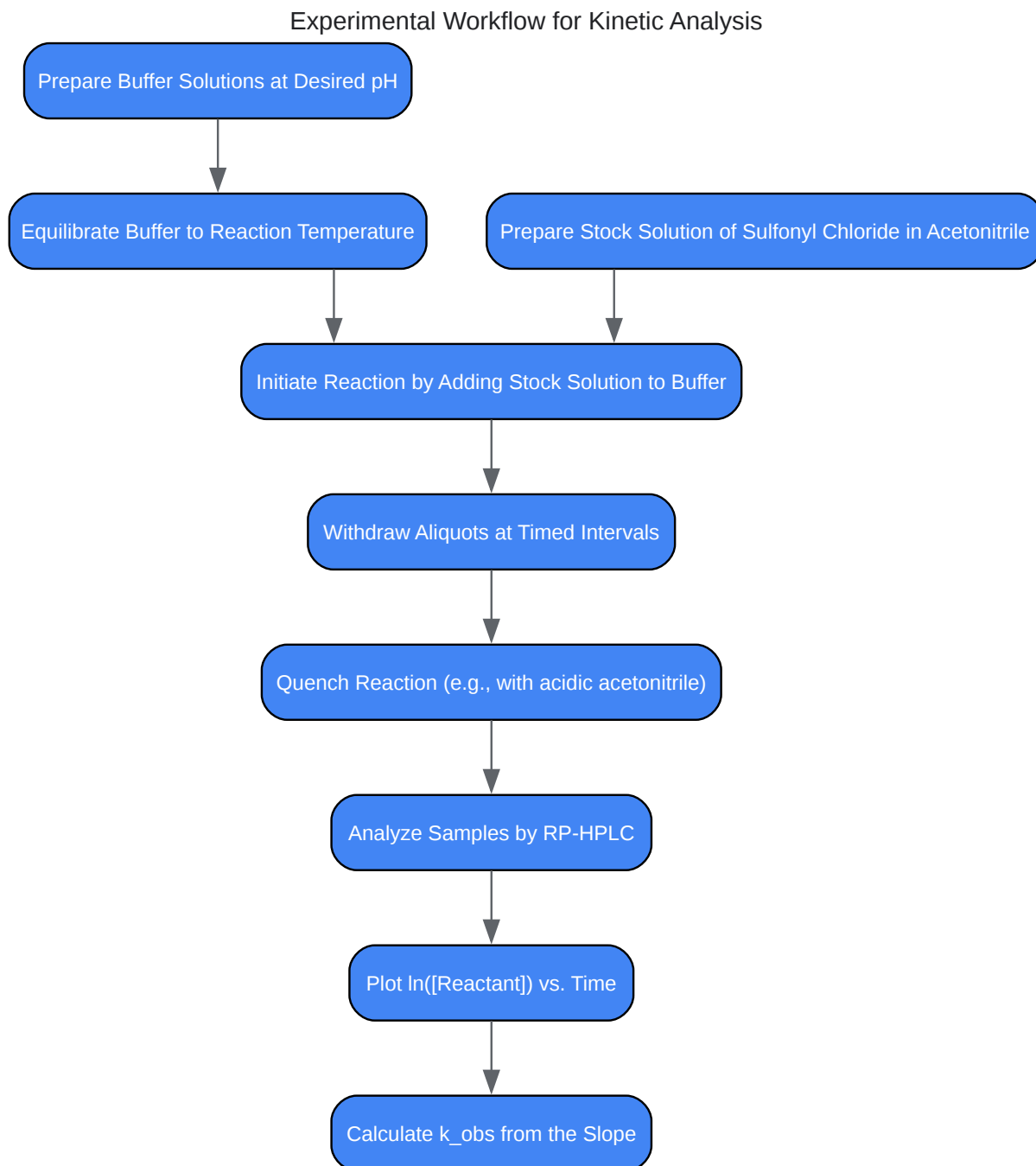
Section 4: Experimental Protocols for Determining Hydrolysis Rate

To experimentally determine the hydrolysis rate of **3-hydroxypropane-1-sulfonyl chloride**, a robust and validated protocol is essential. The following section provides a detailed methodology based on reverse-phase high-performance liquid chromatography (RP-HPLC), a widely used and reliable technique for monitoring reaction kinetics.

Objective: To determine the pseudo-first-order rate constant (k_{obs}) for the hydrolysis of **3-hydroxypropane-1-sulfonyl chloride** at various pH values.

Materials and Reagents:

- **3-Hydroxypropane-1-sulfonyl chloride**
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- A set of buffers covering the desired pH range (e.g., phosphate, borate, citrate buffers)
- Hydrochloric acid and sodium hydroxide for pH adjustment
- HPLC system with a UV detector
- A suitable C18 reverse-phase HPLC column
- pH meter
- Thermostated water bath or reaction block
- Volumetric flasks, pipettes, and autosampler vials



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Caption: Workflow for the kinetic analysis of hydrolysis.

Detailed Step-by-Step Protocols:

Protocol 1: Sample Preparation and Reaction Initiation

- **Buffer Preparation:** Prepare a series of buffers (e.g., 0.1 M) at the desired pH values. Ensure the ionic strength is kept constant across all buffers by adding a salt like potassium chloride if necessary.
- **Stock Solution:** Prepare a concentrated stock solution of **3-hydroxypropane-1-sulfonyl chloride** (e.g., 100 mM) in anhydrous acetonitrile. This stock solution should be prepared fresh daily.
- **Reaction Setup:** In a thermostated vessel, place a known volume of the desired pH buffer and allow it to equilibrate to the reaction temperature (e.g., 25°C).
- **Reaction Initiation:** To initiate the hydrolysis reaction, add a small volume of the sulfonyl chloride stock solution to the equilibrated buffer with rapid stirring to ensure immediate mixing. The final concentration of the sulfonyl chloride should be in the low millimolar range (e.g., 1-5 mM). Start a timer immediately upon addition.

Protocol 2: Monitoring the Reaction using RP-HPLC

The disappearance of the starting material, **3-hydroxypropane-1-sulfonyl chloride**, can be monitored by RP-HPLC.

HPLC Method Parameters (Example):

- **Column:** C18, 4.6 x 150 mm, 5 µm particle size
- **Mobile Phase A:** 0.1% Formic acid in water
- **Mobile Phase B:** 0.1% Formic acid in acetonitrile
- **Gradient:** A suitable gradient to separate the starting material from the hydrolysis product (e.g., 5% to 95% B over 10 minutes).
- **Flow Rate:** 1.0 mL/min
- **Column Temperature:** 30°C

- Detection Wavelength: 210-230 nm (or as determined by a UV scan of the starting material)
- Injection Volume: 10 μ L

Sampling Procedure:

- At predetermined time intervals, withdraw a small aliquot of the reaction mixture.
- Immediately quench the reaction by diluting the aliquot into a vial containing a suitable quenching solution (e.g., a mixture of acetonitrile and formic acid) to prevent further hydrolysis before analysis.
- Analyze the quenched samples by HPLC.

Protocol 3: Data Analysis to Determine Rate Constants

- From the HPLC chromatograms, determine the peak area of the **3-hydroxypropane-1-sulfonyl chloride** at each time point.
- Assuming the hydrolysis follows first-order kinetics, the natural logarithm of the concentration (or peak area) of the sulfonyl chloride will be a linear function of time.
- Plot $\ln(\text{Peak Area})$ versus time (in seconds).
- Perform a linear regression on the data points. The pseudo-first-order rate constant (k_{obs}) is the negative of the slope of the resulting line.

Self-Validating System: The trustworthiness of this protocol lies in its self-validating nature. A high coefficient of determination ($R^2 > 0.99$) for the linear regression of the $\ln(\text{Peak Area})$ vs. time plot provides strong evidence that the reaction follows first-order kinetics under the given conditions and that the experimental data is reliable.

Section 5: Data Presentation and Interpretation

The experimentally determined rate constants should be tabulated for clarity and ease of comparison.

Table 2: Template for Summarizing Experimental Hydrolysis Rate Constants

pH	Temperature (°C)	k _{obs} (s ⁻¹)	R ² of First-Order Plot
2.0	25		
4.0	25		
6.0	25		
7.0	25		
8.0	25		
9.0	25		
10.0	25		

By plotting $\log(k_{\text{obs}})$ versus pH, a pH-rate profile for **3-hydroxypropane-1-sulfonyl chloride** can be constructed. The shape of this profile provides valuable insights into the dominant hydrolysis mechanisms at different pH values. A plateau at low pH indicates a region where the hydrolysis is pH-independent, while a linear increase with a slope of +1 at higher pH signifies a reaction that is first-order with respect to the hydroxide ion concentration.

Conclusion

The hydrolysis of **3-hydroxypropane-1-sulfonyl chloride** is a complex process governed by the interplay of pH-dependent reaction mechanisms, including intramolecular cyclization to a reactive sultone intermediate and direct nucleophilic attack. A thorough understanding of its pH-rate profile is paramount for its effective use in research and drug development. By leveraging the insights from closely related compounds and employing robust experimental protocols, such as the HPLC-based kinetic analysis detailed in this guide, researchers can precisely control reaction conditions, minimize side reactions, and ultimately enhance the efficiency and reproducibility of their synthetic and bioconjugation strategies. This knowledge forms a critical foundation for the development of novel therapeutics and research tools based on this versatile chemical entity.

References

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